

Preparing a CAY10499 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B15603168

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This document provides a detailed protocol for the preparation of a stock solution of **CAY10499** in dimethyl sulfoxide (DMSO). **CAY10499** is a non-selective lipase inhibitor with reported IC₅₀ values of 144 nM, 90 nM, and 14 nM for human recombinant monoacylglycerol lipase (MAGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH), respectively.^{[1][2]} Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results.

Chemical and Physical Properties

A summary of the key properties of **CAY10499** is provided in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Molecular Formula	C18H17N3O5	[2][3]
Molecular Weight	355.3 g/mol	[2][3]
Appearance	Crystalline solid	[3]
Solubility in DMSO	Approximately 20 mg/mL	[2][3][4]
Storage Temperature	-20°C	[3]

Experimental Protocol: Preparation of a 10 mM CAY10499 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **CAY10499** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

Materials:

- **CAY10499** (crystalline solid)
- Anhydrous/molecular sieve-dried DMSO
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Inert gas (e.g., argon or nitrogen)

Procedure:

- **Equilibration:** Before opening, allow the vial of **CAY10499** to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.

- Weighing: Accurately weigh out the desired amount of **CAY10499** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.553 mg of **CAY10499**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 355.3 \text{ g/mol} = 0.003553 \text{ g} = 3.553 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **CAY10499**. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly.
- Mixing:
 - Vortex the solution for 1-2 minutes to ensure complete dissolution.
 - Visually inspect the solution to confirm that no solid particles remain. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Inert Gas Purge (Optional but Recommended): To enhance the stability of the stock solution, it is recommended to purge the headspace of the vial with an inert gas like argon or nitrogen before sealing.^[3] This displaces oxygen and minimizes oxidative degradation.
- Storage:
 - Store the stock solution at -20°C in a tightly sealed amber vial to protect it from light.^[3]^[4]
 - When stored at -20°C, the stock solution should be used within one month. For longer-term storage (up to 6 months), it is recommended to store at -80°C.^[4]

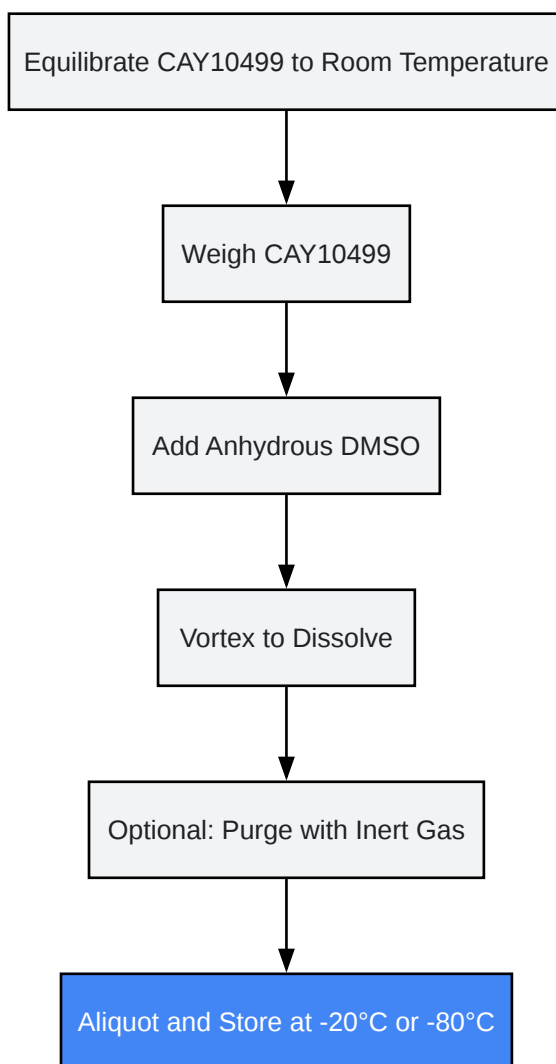
- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Safety Precautions:

- **CAY10499** should be handled as a potentially hazardous material.^[3]
- Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **CAY10499** for complete safety information.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **CAY10499** stock solution.



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Caption: Workflow for **CAY10499** Stock Solution Preparation.

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- To cite this document: BenchChem. [Preparing a CAY10499 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15603168/docs#preparing-a-cay10499-stock-solution-in-dmso-an-application-note-and-protocol>]

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